

# 1-Ethoxy-2-propanol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Ethoxy-2-propanol

Cat. No.: B074678

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An in-depth analysis of **1-Ethoxy-2-propanol**, a significant solvent with applications across various industries, necessitates a foundational understanding of its core physicochemical properties. This document serves as a technical guide, providing essential data for researchers, scientists, and drug development professionals.

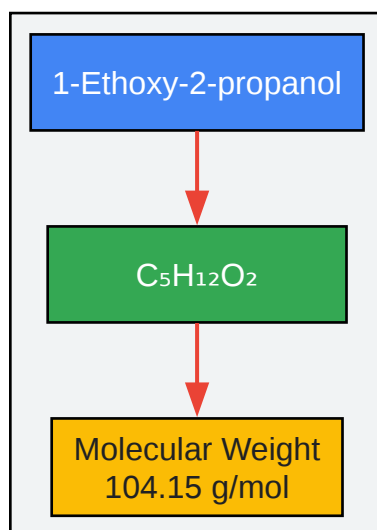
## Physicochemical Data Summary

A comprehensive summary of the key quantitative data for **1-Ethoxy-2-propanol** is presented below. This information is fundamental for experimental design, chemical synthesis, and formulation development.

Property	Value
Chemical Formula	C5H12O2[1][2][3]
Molecular Weight	104.15 g/mol [1][2][4]
CAS Number	1569-02-4[1]
Density	0.898 g/mL
Refractive Index	n/D 1.407
Flash Point	38.5 °C (101.3 °F)
Synonyms	Propylene glycol monoethyl ether, 1-Ethoxypropan-2-ol[1][2][3]

## Logical Relationship of Core Properties

The following diagram illustrates the logical progression from the chemical's name to its empirical formula and calculated molecular weight.



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Caption: Logical flow from chemical name to formula and molecular weight.

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## References

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)